

An In-depth Technical Guide to Orexin A: Structure, Properties, and Methodologies

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Compound of Interest

Compound Name: 205640-90-0

CAS No.: 205640-90-0

Cat. No.: B612333

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This guide provides a comprehensive technical overview of Orexin A (CAS No: **205640-90-0**), a pivotal neuropeptide in the regulation of sleep, wakefulness, and feeding behavior. Intended for researchers, scientists, and drug development professionals, this document delves into the core chemical and biological characteristics of Orexin A, offering detailed methodologies for its study and application.

Introduction: The Role of Orexin A in Neuromodulation

Orexin A, also known as hypocretin-1, is a 33-amino acid neuropeptide primarily synthesized in the lateral hypothalamus.[1][2] It is an endogenous agonist for two G-protein coupled receptors (GPCRs), the Orexin 1 Receptor (OX1R) and the Orexin 2 Receptor (OX2R).[2][3] Orexin A exhibits high affinity for both receptors, with K_i values of 20 nM for OX1R and 38 nM for OX2R.[4][5] The orexin system plays a critical role in orchestrating diverse central and peripheral processes, including the regulation of the sleep-wake cycle, feeding behavior, energy homeostasis, and reward pathways.[1][5][6] A deficiency in orexin signaling is a key factor in the pathophysiology of narcolepsy, a sleep disorder characterized by excessive daytime sleepiness.[7]

Chemical Structure and Physicochemical Properties

Orexin A is a structurally complex peptide with a molecular weight of 3561.1 g/mol and a molecular formula of C₁₅₂H₂₄₃N₄₇O₄₄S₄.^{[3][8]} Its primary sequence is {Glp}-Pro-Leu-Pro-Asp-Cys-Cys-Arg-Gln-Lys-Thr-Cys-Ser-Cys-Arg-Leu-Tyr-Glu-Leu-Leu-His-Gly-Ala-Gly-Asn-His-Ala-Ala-Gly-Ile-Leu-Thr-Leu-NH₂.^{[2][9]} Key structural features include an N-terminal pyroglutamic acid ({Glp}) and a C-terminal amidation.^[4] A defining characteristic of Orexin A is the presence of two intramolecular disulfide bonds, one between the cysteine residues at positions 6 and 12, and another between the cysteines at positions 7 and 14.^{[4][5]} These structural constraints are crucial for its biological activity.

```
// Amino acid sequence with modifications OrexinA [label="{Glp}-P-L-P-D-C-C-R-Q-K-T-C-S-C-R-L-Y-E-L-L-H-G-A-G-N-H-A-A-G-I-L-T-L-NH2", shape=record, style=filled, fillcolor="#F1F3F4"];
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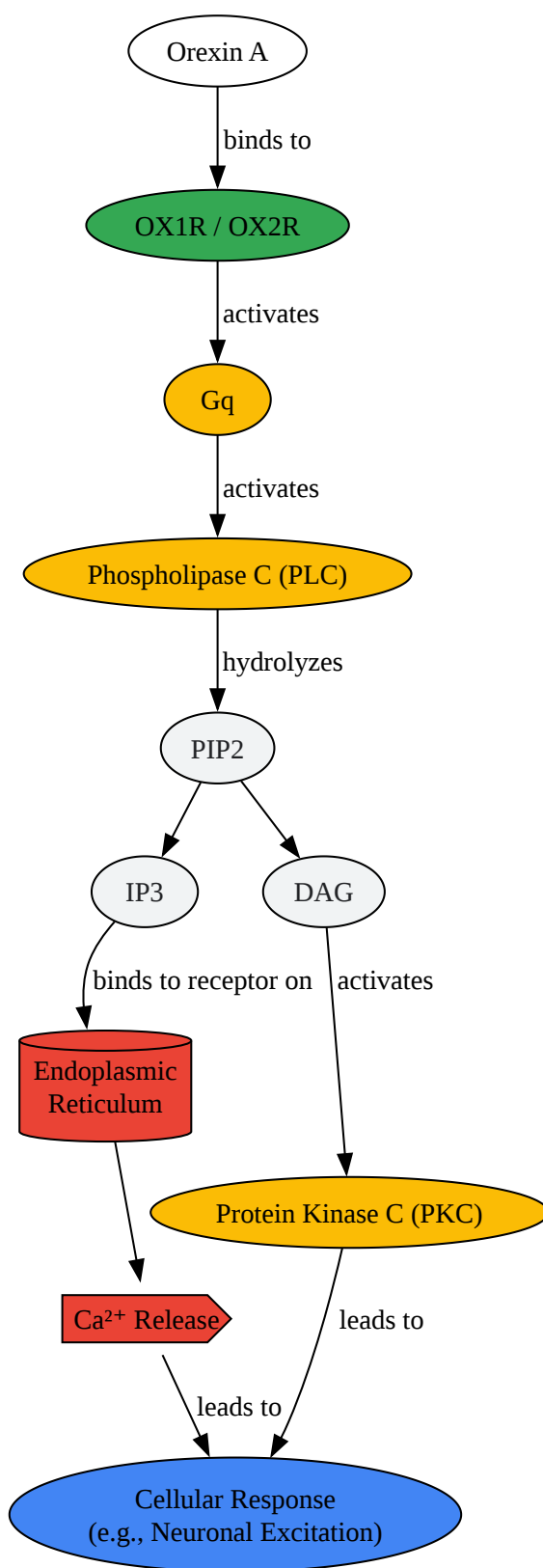
```
// Disulfide bonds edge [style=dashed, color="#EA4335", penwidth=1.5]; OrexinA:f5 -> OrexinA:f11 [label="S-S", fontcolor="#EA4335", fontsize=8]; OrexinA:f6 -> OrexinA:f13 [label="S-S", fontcolor="#EA4335", fontsize=8]; } कैद Caption: Chemical structure of Orexin A.
```

Table 1: Physicochemical Properties of Orexin A

Property	Value	Source
CAS Number	205640-90-0	^{[3][9]}
Molecular Formula	C ₁₅₂ H ₂₄₃ N ₄₇ O ₄₄ S ₄	^{[3][8]}
Molecular Weight	3561.1 g/mol	^{[3][8]}
Appearance	White to off-white solid	^[2]
Solubility	Soluble to 1 mg/ml in water	^{[4][7]}
Storage	Store at -20°C, protected from light	^{[3][10]}

Mechanism of Action and Signaling Pathways

Orexin A exerts its effects by binding to and activating OX1 and OX2 receptors, which are coupled to various heterotrimeric G-proteins.[3][11] The primary signaling pathway activated by Orexin A is the Gq pathway.[11][12] Upon receptor binding, Gq is activated, which in turn stimulates phospholipase C (PLC).[3][8] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[1][8] IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC).[1][8] The resulting increase in intracellular Ca^{2+} is a hallmark of orexin receptor activation and can be measured to assess the functional activity of Orexin A.[7][8] In addition to Gq, orexin receptors can also couple to Gi and Gs proteins, leading to the modulation of cyclic AMP (cAMP) levels.[3][10]



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Experimental Protocols

Solid-Phase Peptide Synthesis of Orexin A

This protocol is based on the Fmoc/tBu strategy for solid-phase peptide synthesis (SPPS).^[13]

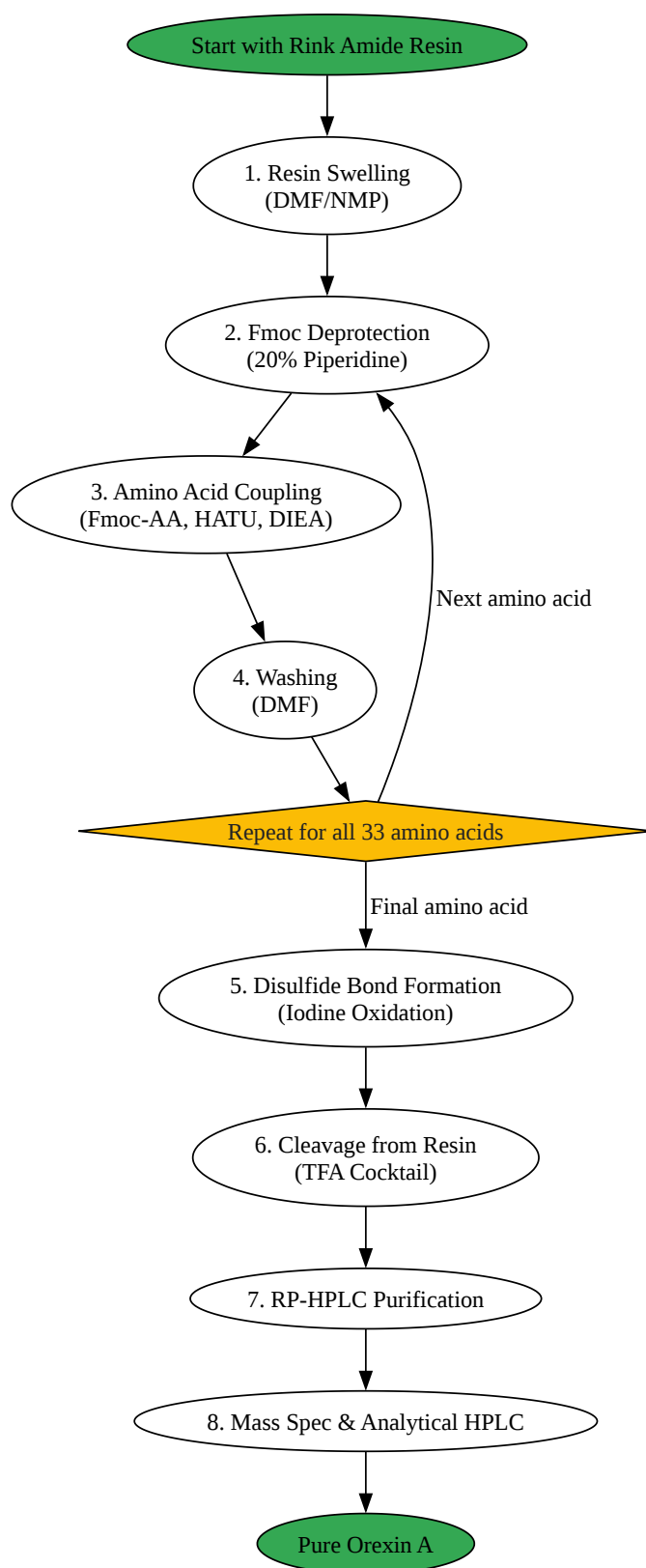
Materials:

- Rink Amide resin
- Fmoc-protected amino acids with acid-labile side-chain protecting groups
- N,N-Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP)
- Piperidine solution (20% in DMF)
- Coupling reagent: HATU or HBTU
- Activator base: N,N-Diisopropylethylamine (DIEA)
- Cleavage cocktail: Trifluoroacetic acid (TFA), triisopropylsilane (TIS), and water
- Reversed-phase HPLC system for purification
- Mass spectrometer for characterization

Procedure:

- **Resin Swelling:** Swell the Rink Amide resin in DMF or NMP for at least 1 hour.
- **Fmoc Deprotection:** Remove the Fmoc protecting group from the resin by treating with 20% piperidine in DMF for 20 minutes. Wash the resin thoroughly with DMF.
- **Amino Acid Coupling:** Activate the carboxyl group of the next Fmoc-protected amino acid with a coupling reagent (e.g., HATU) and an activator base (e.g., DIEA) in DMF. Add the activated amino acid to the resin and allow the coupling reaction to proceed for 1-2 hours.
- **Washing:** Wash the resin with DMF to remove excess reagents and byproducts.

- Repeat: Repeat the deprotection, coupling, and washing steps for each amino acid in the Orexin A sequence.
- Disulfide Bond Formation: After assembling the linear peptide, selective deprotection of cysteine side chains and subsequent oxidation are required to form the two disulfide bridges. A one-step cyclization method using iodine oxidation in acetic acid/water with S-acetamidomethyl (Acm) and S-trityl (Trt) for orthogonal cysteine side-chain protection can be employed.[\[14\]](#)
- Cleavage and Deprotection: Cleave the peptide from the resin and remove the side-chain protecting groups by treating with a cleavage cocktail (e.g., TFA/TIS/water) for 2-3 hours.
- Purification: Purify the crude peptide by reversed-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the synthesized Orexin A using mass spectrometry and analytical HPLC.



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Orexin Receptor Binding Assay

This protocol describes a competitive radioligand binding assay to determine the affinity of test compounds for orexin receptors.^{[9][15]}

Materials:

- Cell membranes from a cell line stably expressing human OX1R or OX2R (e.g., CHO or HEK293 cells)
- Radioligand: [¹²⁵I]Orexin A
- Unlabeled Orexin A (for standard curve and non-specific binding)
- Test compounds
- Assay buffer (e.g., 25 mM HEPES, 2.5 mM MgCl₂, 2.5 mM CaCl₂, 0.5 mM EDTA, and 0.025% Bacitracin, pH 7.4)
- 96-well filter plates (e.g., MultiScreenHTS with glass fiber filters)
- Vacuum manifold
- Scintillation counter and scintillation cocktail

Procedure:

- Compound Preparation: Prepare serial dilutions of the test compounds and unlabeled Orexin A in the assay buffer.
- Reaction Setup: In a 96-well plate, combine:
 - Cell membranes (e.g., 2 µg protein/well)
 - Radioligand ([¹²⁵I]Orexin A) at a concentration near its K_d (e.g., 0.1 nM)
 - Varying concentrations of the test compound or unlabeled Orexin A.
 - For total binding, add assay buffer instead of a competing ligand.

- For non-specific binding, add a saturating concentration of unlabeled Orexin A.
- Incubation: Incubate the plate at room temperature for 60-90 minutes to reach equilibrium.
- Filtration: Terminate the incubation by rapid filtration through the filter plate using a vacuum manifold to separate bound from free radioligand.
- Washing: Wash the filters multiple times with ice-cold assay buffer.
- Scintillation Counting: After drying the filters, add scintillation cocktail to each well and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting non-specific binding from total binding. Plot the percentage of specific binding against the logarithm of the competitor concentration and fit the data using a non-linear regression model to determine the IC50 value. Calculate the Ki value using the Cheng-Prusoff equation.

Calcium Mobilization Assay

This functional assay measures the increase in intracellular calcium upon activation of orexin receptors.^{[7][16][17]}

Materials:

- CHO or HEK293 cells stably expressing human OX1R or OX2R
- Cell culture medium
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- 96-well black, clear-bottom plates
- Fluorescence plate reader with automated liquid handling (e.g., FLIPR)

Procedure:

- **Cell Seeding:** Seed the cells into 96-well plates and culture overnight to form a confluent monolayer.
- **Dye Loading:** Remove the culture medium and add the calcium-sensitive fluorescent dye dissolved in assay buffer to each well. Incubate for 1 hour at 37°C.
- **Washing:** Gently wash the cells with assay buffer to remove excess dye.
- **Compound Addition:** Place the cell plate in the fluorescence plate reader. Add varying concentrations of Orexin A or test compounds to the wells.
- **Fluorescence Measurement:** Measure the fluorescence intensity before and after the addition of the compound in real-time. The increase in fluorescence corresponds to the increase in intracellular calcium.
- **Data Analysis:** Determine the concentration-response curve for Orexin A and test compounds to calculate EC50 values for agonists or IC50 values for antagonists.

Analytical Characterization by LC-MS/MS

This protocol outlines a method for the quantitative analysis of Orexin A in biological matrices.

[\[18\]](#)[\[19\]](#)

Materials:

- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system
- Reversed-phase HPLC column (e.g., C18)
- Mobile phase A: 0.1% formic acid in water
- Mobile phase B: Acetonitrile with 0.1% formic acid
- Orexin A standard for calibration curve
- Internal standard (e.g., stable isotope-labeled Orexin A)

Procedure:

- **Sample Preparation:** Extract Orexin A from the biological sample (e.g., cerebrospinal fluid, plasma) using protein precipitation or solid-phase extraction. Add the internal standard.
- **Chromatographic Separation:** Inject the extracted sample onto the HPLC column. Separate Orexin A from other components using a gradient elution with mobile phases A and B.
- **Mass Spectrometric Detection:** Analyze the eluent using the mass spectrometer in multiple reaction monitoring (MRM) mode. Monitor specific precursor-to-product ion transitions for Orexin A and the internal standard.
- **Quantification:** Generate a calibration curve using the Orexin A standards. Quantify the amount of Orexin A in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Conclusion

Orexin A is a neuropeptide of significant interest due to its central role in regulating fundamental physiological processes. A thorough understanding of its chemical structure, properties, and mechanism of action is crucial for advancing research in neuroscience and developing novel therapeutics for disorders such as narcolepsy and insomnia. The detailed protocols provided in this guide offer a solid foundation for the synthesis, purification, characterization, and functional analysis of Orexin A, enabling researchers to further explore the complexities of the orexin system.

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